

guanidine carbonate buffer preparation and storage best practices

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Compound of Interest

Compound Name: Guanidine, carbonate

Cat. No.: B1580651

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Guanidine Carbonate Buffer: A Technical Guide for Researchers

Welcome to the technical support center for guanidine carbonate buffer preparation and storage. This resource is designed for researchers, scientists, and drug development professionals, providing clear and concise information to ensure the successful use of this versatile buffer in your experiments.

Frequently Asked Questions (FAQs)

What is guanidine carbonate and why is it used as a buffer?

Guanidine carbonate is a salt of the strong organic base guanidine and the weak acid, carbonic acid.^{[1][2]} Its utility as a buffer stems from its ability to maintain pH in alkaline conditions.^{[1][2]} ^[3] It is particularly useful in various biochemical and pharmaceutical applications where a stable, high pH is required.^{[1][2]}

What are the key properties of guanidine carbonate?

Guanidine carbonate is a white crystalline powder with high solubility in water.^{[1][4]} It is a strong organic alkali, and its solutions are basic.^{[1][2]} It is also known to act as a protein denaturant, similar to guanidine hydrochloride.^{[1][2]}

What are the primary applications of guanidine carbonate buffer?

Guanidine carbonate buffers are utilized in a range of applications, including:

- pH adjustment and regulation in formulations.[\[1\]](#)[\[3\]](#)[\[5\]](#)
- Protein denaturation and refolding studies.[\[2\]](#)
- Stabilization of biopharmaceuticals and vaccines.[\[2\]](#)
- As a component in cosmetic and pharmaceutical formulations.[\[3\]](#)[\[5\]](#)

Buffer Preparation and Storage

Quantitative Data Summary

Property	Value	Source
Molecular Formula	$\text{CH}_5\text{N}_3 \cdot \frac{1}{2}\text{H}_2\text{CO}_3$	[3]
Molecular Weight	90.08 g/mol	[3]
Appearance	White crystalline powder	[1] [4]
Solubility in Water	High	[1] [4]
pKa	~12.5	[1]
Recommended Storage of Solid	Cool, dry, well-ventilated area	[3]
Recommended Storage of Solution	Room Temperature	[6]

Experimental Protocol: Preparation of a 1 M Guanidine Carbonate Stock Solution

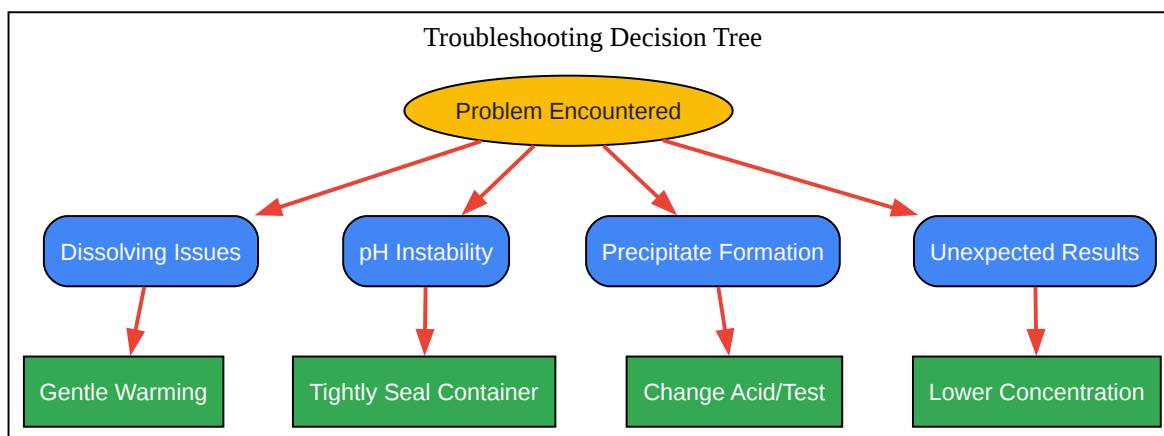
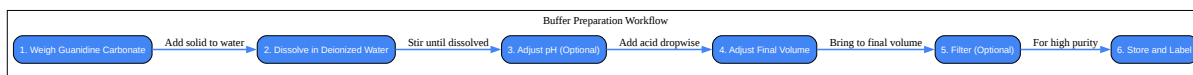
Materials:

- Guanidine carbonate (reagent grade)
- High-purity, deionized water
- Calibrated pH meter

- Stir plate and stir bar
- Appropriate glassware (beaker, graduated cylinder)
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Procedure:

- Weighing: Carefully weigh out the required amount of guanidine carbonate to prepare the desired volume of a 1 M solution (e.g., 90.08 g for 1 L).
- Dissolving: In a beaker, add the weighed guanidine carbonate to approximately 80% of the final desired volume of deionized water. Place the beaker on a stir plate and add a stir bar. Stir until the solid is completely dissolved. Guanidine carbonate has high water solubility, so this should proceed readily at room temperature.[\[1\]](#)[\[4\]](#)
- pH Adjustment (if necessary): The natural pH of a guanidine carbonate solution will be alkaline. If a specific lower pH is required, it can be adjusted by carefully adding a strong acid (e.g., HCl) dropwise while monitoring the pH with a calibrated pH meter. Be aware that the addition of acid will cause the evolution of carbon dioxide gas.[\[7\]](#)
- Final Volume Adjustment: Once the desired pH is reached and the solution is stable, transfer the solution to a graduated cylinder and add deionized water to reach the final volume.
- Filtration (Optional): For applications requiring high purity, the buffer can be filtered through a 0.22 μm filter to remove any particulates.
- Storage: Store the buffer in a well-sealed, clearly labeled container at room temperature.[\[6\]](#)



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References

- 1. Exploring the Uses and Safety Considerations of Guanidine Carbonate_Chemicalbook [chemicalbook.com]
- 2. nbino.com [nbino.com]
- 3. Guanidine carbonate salt - CD Formulation [formulationbio.com]
- 4. sincerechemical.com [sincerechemical.com]

- 5. nbinno.com [nbinno.com]
- 6. High purity Guanidine thiocyanate, Tris HCL Buffer, TCEP-HCL [yacooscience.com]
- 7. Guanidinium carbonate - Sciencemadness Wiki [sciencemadness.org]
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